

Essential Safety and Operational Guide for Handling Decarestrictine D

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Compound of Interest

Compound Name: Decarestrictine D

Cat. No.: B1670111

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling of **Decarestrictine D**, a hypolipidemic agent and cholesterol biosynthesis inhibitor. The following procedural guidance is intended to ensure safe laboratory practices and proper disposal of this compound.

Chemical and Physical Properties

Decarestrictine D is a lactone metabolite isolated from species of the fungus *Penicillium*.^[1] It presents as a white to off-white solid. Key quantitative data for this compound are summarized in the table below.

Property	Value	Source
CAS Number	127393-89-9	PubChem
Molecular Formula	C10H16O5	PubChem
Molecular Weight	216.2 g/mol	PubChem
Solubility	Soluble in DMSO, methanol, or acetone.	Adipogen

Safety and Handling

While a specific Safety Data Sheet (SDS) for **Decarestrictine D** is not readily available in public databases, a comprehensive safety protocol can be established based on its chemical class (lactone) and its biological activity as a cholesterol biosynthesis inhibitor. The following guidelines are based on general safety procedures for handling similar chemical compounds.

Personal Protective Equipment (PPE)

A standard laboratory PPE protocol should be strictly followed to minimize exposure. This includes, but is not limited to:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Nitrile or other chemically resistant gloves.
- Body Protection: A laboratory coat.

Handling Procedures

- Ventilation: Handle **Decarestrictine D** in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of any dust or aerosols.
- Spills: In the event of a spill, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed container for disposal.
- Storage: Store in a tightly sealed container in a cool, dry place, away from incompatible materials.

Operational Plans

Solution Preparation

- Given its solubility, **Decarestrictine D** can be dissolved in solvents such as DMSO, methanol, or acetone for experimental use.
- When preparing solutions, add the solvent to the solid compound slowly and mix gently to avoid aerosol formation.
- Ensure all equipment used for solution preparation is clean and dry.

Disposal Plan

All waste containing **Decarestrictine D**, including contaminated labware and unused compound, should be treated as chemical waste.

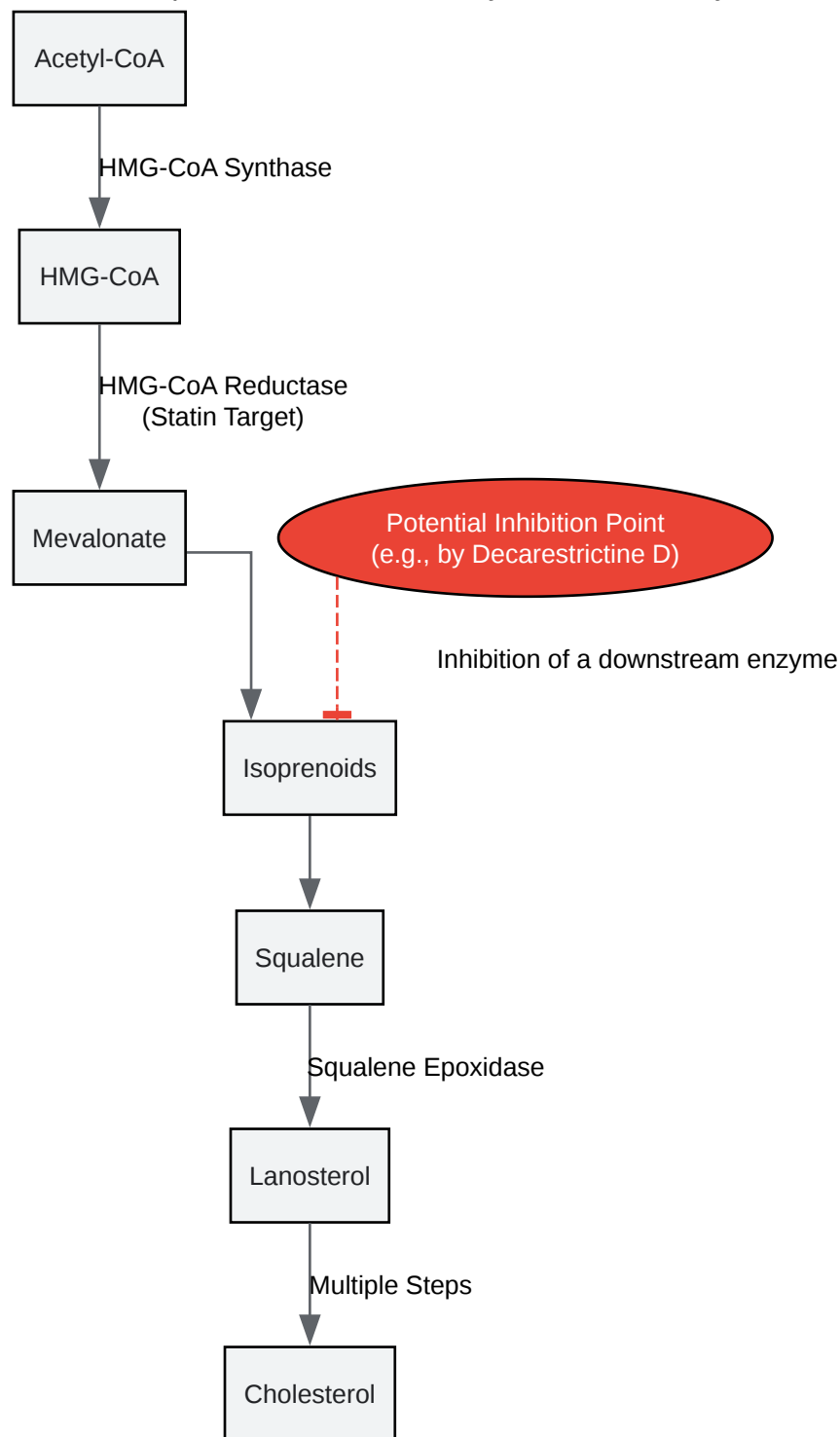
- Containerization: Place all solid and liquid waste in clearly labeled, sealed containers.
- Disposal: Dispose of the chemical waste in accordance with local, state, and federal regulations. Do not dispose of it down the drain or in regular trash.

Biological Activity and Mechanism of Action

Decarestrictine D belongs to a family of compounds known to inhibit the biosynthesis of cholesterol. While the specific enzyme target of **Decarestrictine D** is not definitively identified in the reviewed literature, the general pathway of cholesterol biosynthesis is well-established. Cholesterol biosynthesis is a complex multi-step process, with key regulatory enzymes that are often targeted by inhibitory molecules.

The diagram below illustrates a simplified overview of the cholesterol biosynthesis pathway, highlighting major stages where inhibitors can act.

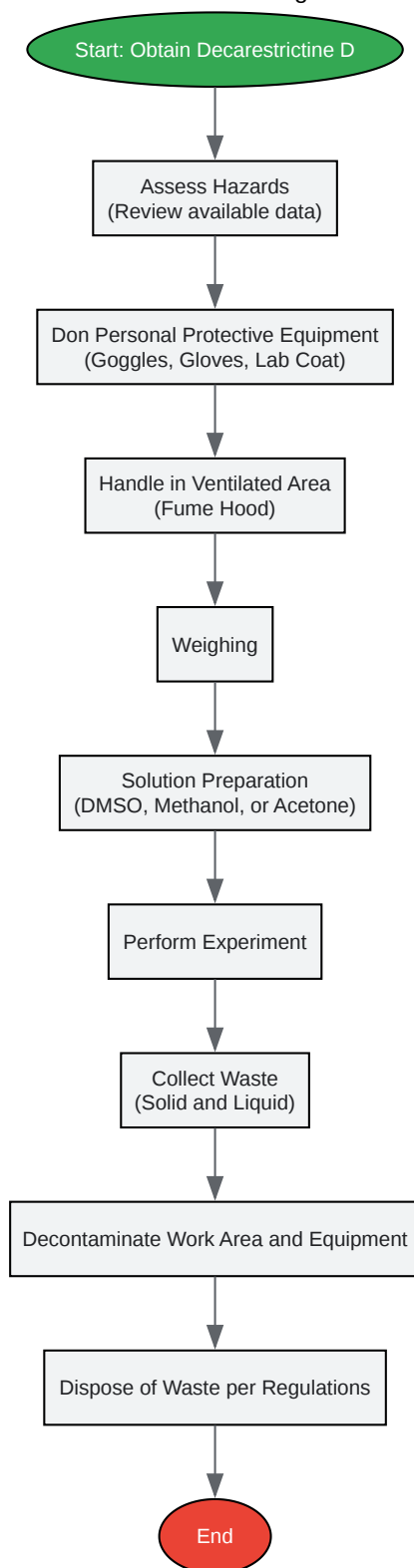
Simplified Cholesterol Biosynthesis Pathway

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Caption: A simplified diagram of the cholesterol biosynthesis pathway.

This workflow outlines the key steps in handling **Decarestrictine D**, from initial safety precautions to final disposal.

Decarestrictine D Handling Workflow



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Caption: A workflow for the safe handling and disposal of **Decarestrictine D**.

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References

- 1. A non-enzymatic reaction in the late biosynthesis of the decarestrictine family - PubMed [pubmed.ncbi.nlm.nih.gov]
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